

Picfeltaarraenin IV (CAS: 184288-35-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Picfeltaarraenin IV*

Cat. No.: *B1632476*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Picfeltaarraenin IV is a naturally occurring triterpenoid that has garnered interest within the scientific community. This document provides a detailed technical overview of **Picfeltaarraenin IV**, consolidating its known physicochemical properties, and offering insights into its potential biological activities and relevant experimental methodologies. While specific experimental data for **Picfeltaarraenin IV** is limited in publicly available literature, this guide draws upon information from closely related compounds, such as Picfeltaarraenin IA, to infer potential mechanisms of action and guide future research. All quantitative data is presented in structured tables, and detailed experimental protocols are provided. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of this compound.

Physicochemical Properties

Picfeltaarraenin IV is a complex organic molecule with the following properties:

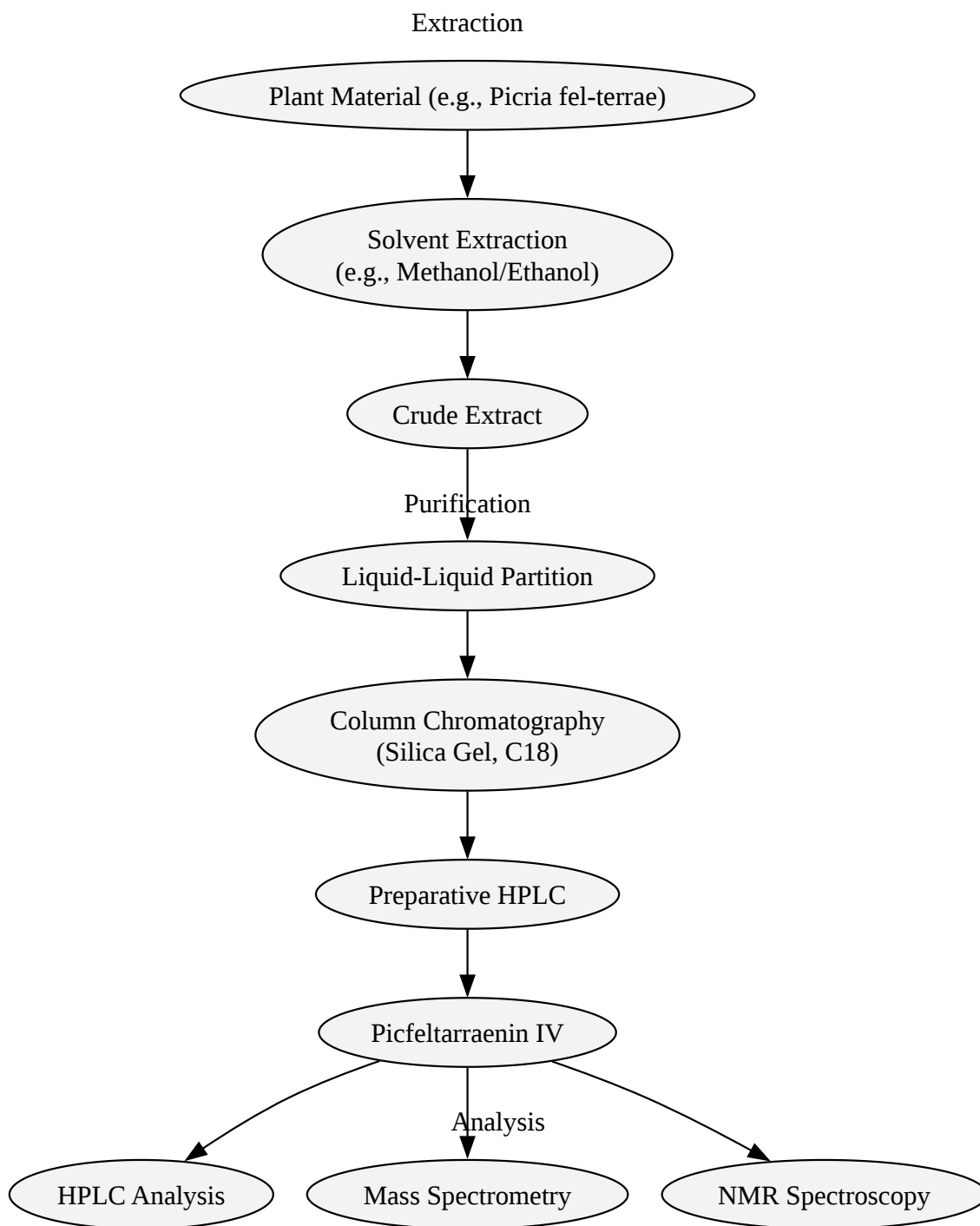
Property	Value	Source(s)
CAS Number	184288-35-5	[1]
Molecular Formula	C ₄₇ H ₇₂ O ₁₈	[2][3][4]
Molecular Weight	925.06 g/mol	[2][4]
Appearance	White powder	[3]
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate, Acetonitrile.	[2][4]
Storage	Store at -20°C or 2-8°C.	[2][4]
Purity	Available with HPLC ≥98%.	[5]

Note: Specific melting and boiling points for **Picfeltarraenin IV** are not readily available in the reviewed literature.

Synthesis and Purification

Detailed synthetic pathways and specific purification protocols for **Picfeltarraenin IV** are not extensively documented in publicly accessible scientific literature. However, based on its classification as a triterpenoid and information on related compounds, a general workflow for its isolation and purification can be proposed.

Proposed Isolation and Purification Workflow



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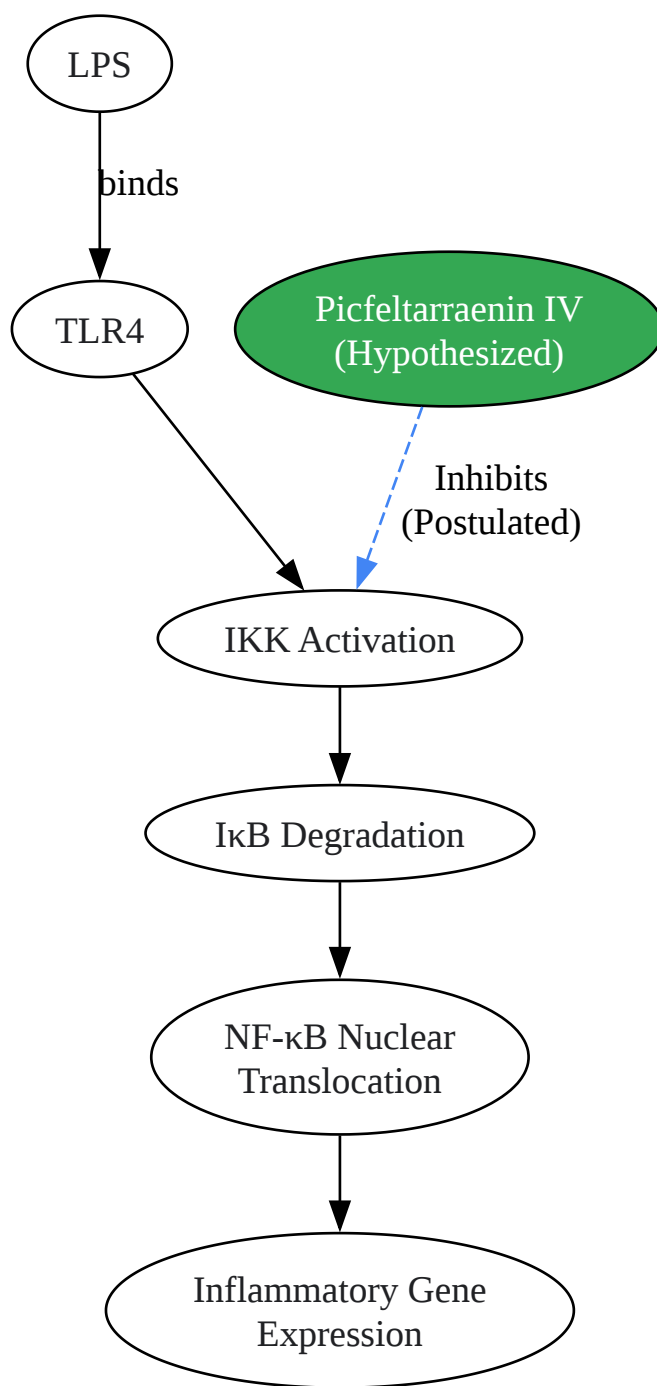
Caption: Proposed workflow for the isolation and purification of **Picfeltaarraenin IV**.

Pharmacological Activities and Mechanism of Action

Direct pharmacological studies on **Picfeltarraenin IV** are scarce. However, research on the structurally similar compound, Picfeltarraenin IA, provides valuable insights into the potential biological activities of **Picfeltarraenin IV**. Picfeltarraenin IA has been shown to possess anti-inflammatory properties.^{[6][7]} The primary mechanism of action identified for Picfeltarraenin IA is the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.^{[6][8]}

Postulated Anti-Inflammatory Signaling Pathway

The NF-κB pathway is a crucial regulator of the inflammatory response. In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Upon stimulation by pro-inflammatory signals, such as lipopolysaccharide (LPS), IκB is phosphorylated and degraded, allowing NF-κB to translocate to the nucleus and induce the expression of inflammatory genes. It is hypothesized that **Picfeltarraenin IV**, similar to Picfeltarraenin IA, may exert its anti-inflammatory effects by interfering with this pathway.



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Caption: Postulated mechanism of action for **Picfeltarraenin IV** on the NF-κB signaling pathway.

Experimental Protocols

While specific protocols for **Picfeltarraenin IV** are not available, the following are detailed methodologies for key experiments, adapted from studies on related compounds and general laboratory practices.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol provides a general framework for assessing the purity of a **Picfeltarraenin IV** sample.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m)

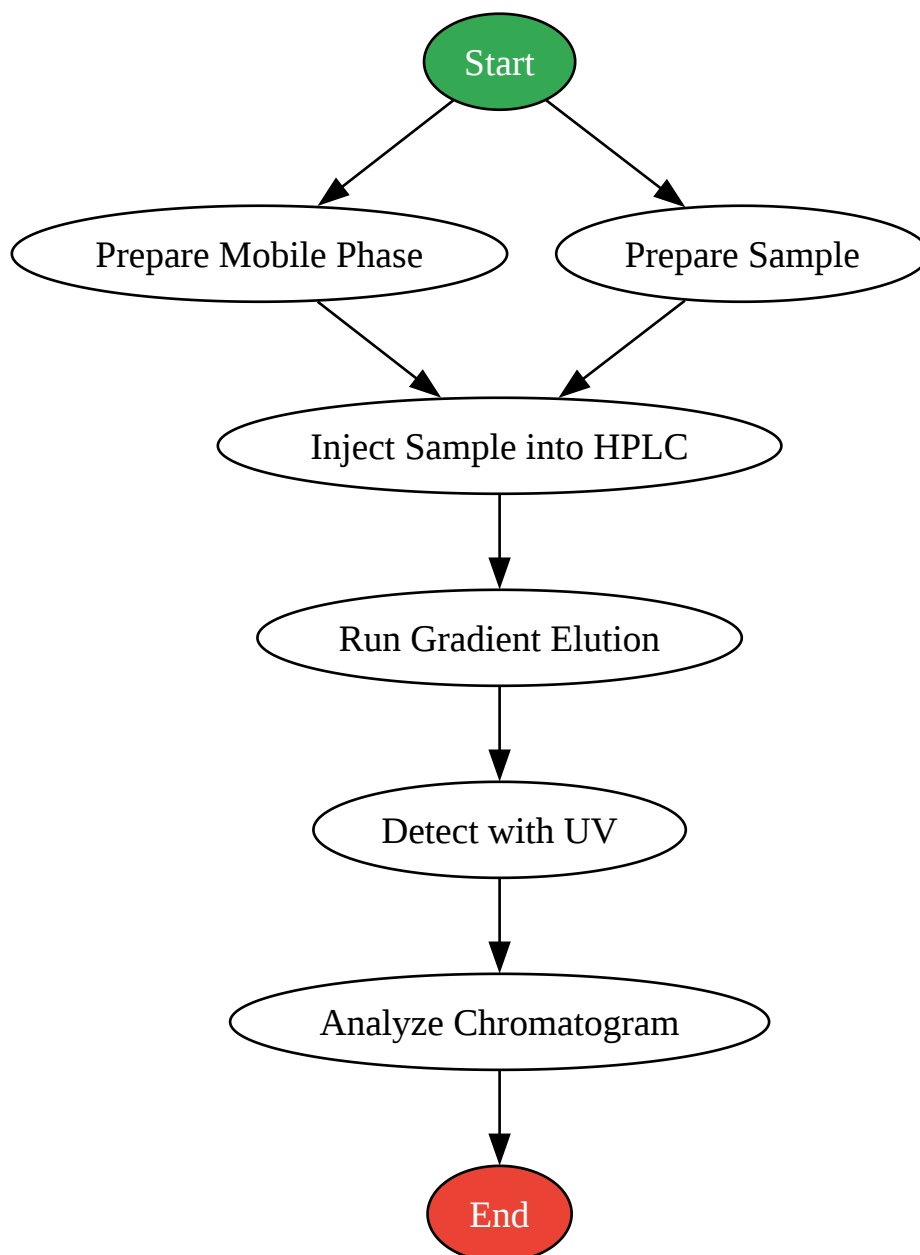
Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- **Picfeltarraenin IV** standard (if available) or sample

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase gradient of acetonitrile and water. A typical starting point could be a linear gradient from 20% to 100% acetonitrile over 30 minutes.
- **Sample Preparation:** Dissolve a small amount of **Picfeltarraenin IV** in a suitable solvent (e.g., DMSO, methanol) to a known concentration (e.g., 1 mg/mL).
- **Injection:** Inject a small volume (e.g., 10 μ L) of the sample onto the HPLC column.
- **Detection:** Monitor the elution profile at a suitable UV wavelength (a broad spectrum scan from 200-400 nm is recommended initially to determine the optimal wavelength).

- Analysis: The purity is determined by the area percentage of the main peak corresponding to **Picfeltarraenin IV**.



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In Vitro Anti-Inflammatory Activity Assay (NF- κ B Reporter Assay)

This protocol describes a method to assess the potential inhibitory effect of **Picfeltarraenin IV** on the NF- κ B signaling pathway.

Cell Line:

- HEK293T cells stably expressing an NF-κB-luciferase reporter construct.

Reagents:

- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Lipopolysaccharide (LPS)
- **Picfeltarraenin IV**
- Luciferase Assay Reagent

Procedure:

- **Cell Seeding:** Seed HEK293T-NF-κB-luc cells in a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours.
- **Treatment:** Pre-treat the cells with various concentrations of **Picfeltarraenin IV** (e.g., 0.1, 1, 10, 100 μM) for 1 hour.
- **Stimulation:** Induce NF-κB activation by adding LPS (e.g., 1 μg/mL) to the wells (except for the negative control) and incubate for 6-8 hours.
- **Lysis and Luciferase Assay:** Lyse the cells and measure the luciferase activity according to the manufacturer's protocol.
- **Data Analysis:** Normalize the luciferase activity to a control (e.g., cell viability assay) and calculate the percentage of inhibition of NF-κB activity by **Picfeltarraenin IV**.

Conclusion

Picfeltarraenin IV is a triterpenoid with potential for further investigation, particularly in the realm of anti-inflammatory drug discovery. While direct experimental data remains limited, the information available for the closely related compound, Picfeltarraenin IA, provides a strong rationale for exploring its effects on the NF- κ B signaling pathway. The experimental protocols and workflows outlined in this guide offer a starting point for researchers to systematically evaluate the biological activities and therapeutic potential of **Picfeltarraenin IV**. Further studies are warranted to fully elucidate its mechanism of action, establish its safety and efficacy, and develop standardized methods for its synthesis and purification.

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